

Application Notes and Protocols for Dimethyl Pimelate-d4 in Metabolic Studies

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Compound of Interest

Compound Name: Dimethyl pimelate-d4

Cat. No.: B15553936

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Dimethyl pimelate-d4** as an internal standard in metabolic research, particularly for the quantitative analysis of pimelic acid and other related dicarboxylic acids. The protocols outlined below are intended to serve as a guide for researchers in developing and validating their own analytical methods.

Introduction to Dimethyl Pimelate-d4

Dimethyl pimelate-d4 is the deuterium-labeled form of Dimethyl pimelate, the methyl ester of pimelic acid. In metabolic studies, stable isotope-labeled compounds like **Dimethyl pimelate-d4** are invaluable tools.^{[1][2]} They serve as ideal internal standards for quantitative analysis using mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). The key advantage of using a stable isotope-labeled internal standard is its chemical and physical similarity to the analyte of interest, which allows it to mimic the analyte's behavior during sample preparation and analysis, thereby correcting for variations in extraction efficiency, derivatization yield, and instrument response.

Pimelic acid itself is a dicarboxylic acid that plays a role in certain metabolic pathways, most notably as a precursor in the biosynthesis of biotin (Vitamin B7) in some bacteria.^{[1][3][4]} Elevated levels of pimelic acid in biological fluids can be indicative of certain metabolic disorders. Accurate quantification of pimelic acid is therefore crucial for both basic research and clinical diagnostics.

Applications in Metabolic Studies

The primary application of **Dimethyl pimelate-d4** in metabolic studies is as an internal standard for the accurate quantification of pimelic acid in various biological matrices, including urine, plasma, and tissue samples. This is achieved through a technique called stable isotope dilution analysis.

Stable Isotope Dilution Analysis

Stable isotope dilution is a highly accurate method for quantifying compounds in complex mixtures. A known amount of the isotopically labeled standard (**Dimethyl pimelate-d4**) is added to the sample at the beginning of the workflow. The ratio of the endogenous, unlabeled analyte (pimelic acid) to the labeled standard is then measured by mass spectrometry. Because the standard and the analyte behave almost identically during extraction and analysis, this ratio remains constant, allowing for precise quantification even if there are losses during sample preparation.

Quantitative Data Summary

The following table summarizes typical quantitative parameters for the analysis of pimelic acid in biological samples. While specific data for methods using **Dimethyl pimelate-d4** is not widely published, this table provides expected performance characteristics based on similar validated assays for dicarboxylic acids and the normal concentration ranges of pimelic acid in human urine.

Parameter	Urine	Plasma
Analyte	Pimelic Acid	Pimelic Acid
Internal Standard	Dimethyl pimelate-d4	Dimethyl pimelate-d4
Normal Concentration Range	0 - 7.1 $\mu\text{mol}/\text{mmol}$ creatinine[2] [5]	Data not readily available
Linearity (r^2)	> 0.99	> 0.99
Limit of Detection (LOD)	Low μM range	Low μM range
Limit of Quantification (LOQ)	Low μM range	Low μM range
Recovery (%)	85 - 115%	85 - 115%
Intra-day Precision (%RSD)	< 15%	< 15%
Inter-day Precision (%RSD)	< 15%	< 15%

Experimental Protocols

Below are detailed protocols for the quantitative analysis of pimelic acid in biological samples using **Dimethyl pimelate-d4** as an internal standard with GC-MS.

Protocol 1: Quantification of Pimelic Acid in Urine by GC-MS

This protocol describes the analysis of pimelic acid in urine samples using a stable isotope dilution GC-MS method.

1. Materials and Reagents

- **Dimethyl pimelate-d4** (Internal Standard)
- Pimelic acid (Analytical Standard)
- Urine samples
- Ethyl acetate

- Hydrochloric acid (HCl)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine
- Anhydrous sodium sulfate
- Glass vials with PTFE-lined caps
- Centrifuge
- Nitrogen evaporator
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

2. Sample Preparation

- Thaw frozen urine samples to room temperature and vortex to ensure homogeneity.
- Centrifuge the urine samples at 3000 x g for 10 minutes to pellet any precipitate.
- Transfer 1 mL of the supernatant to a clean glass vial.
- Add a known amount of **Dimethyl pimelate-d4** internal standard solution (e.g., 10 µL of a 1 mg/mL solution in methanol).
- Acidify the urine sample to a pH of approximately 1-2 by adding concentrated HCl dropwise.
- Perform a liquid-liquid extraction by adding 3 mL of ethyl acetate. Vortex vigorously for 2 minutes.
- Centrifuge at 2000 x g for 5 minutes to separate the layers.
- Carefully transfer the upper organic layer (ethyl acetate) to a new glass vial.
- Repeat the extraction (steps 6-8) two more times, pooling the organic extracts.
- Dry the pooled organic extract over anhydrous sodium sulfate.

- Evaporate the solvent to dryness under a gentle stream of nitrogen at room temperature.

3. Derivatization

- To the dried extract, add 50 μ L of pyridine and 50 μ L of BSTFA with 1% TMCS.
- Seal the vial tightly and heat at 60°C for 30 minutes to form the trimethylsilyl (TMS) derivatives.
- Cool the vial to room temperature before GC-MS analysis.

4. GC-MS Analysis

- Injection Volume: 1 μ L
- Injector Temperature: 250°C
- Carrier Gas: Helium
- Oven Temperature Program: Start at 80°C, hold for 2 minutes, ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Mass Spectrometer: Operate in electron ionization (EI) mode.
- Data Acquisition: Use selected ion monitoring (SIM) to monitor characteristic ions for the TMS derivatives of pimelic acid and its d4-labeled internal standard.

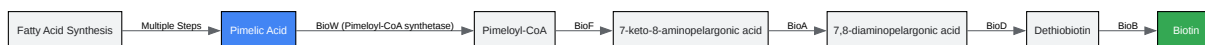
5. Quantification

- Prepare a calibration curve using standard solutions of pimelic acid with a constant concentration of the **Dimethyl pimelate-d4** internal standard.
- Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Use the calibration curve to determine the concentration of pimelic acid in the urine samples.

Visualizations

Metabolic Pathway of Pimelic Acid in Biotin Synthesis

The following diagram illustrates the role of pimelic acid as a precursor in the biotin synthesis pathway in bacteria such as *Bacillus subtilis*.

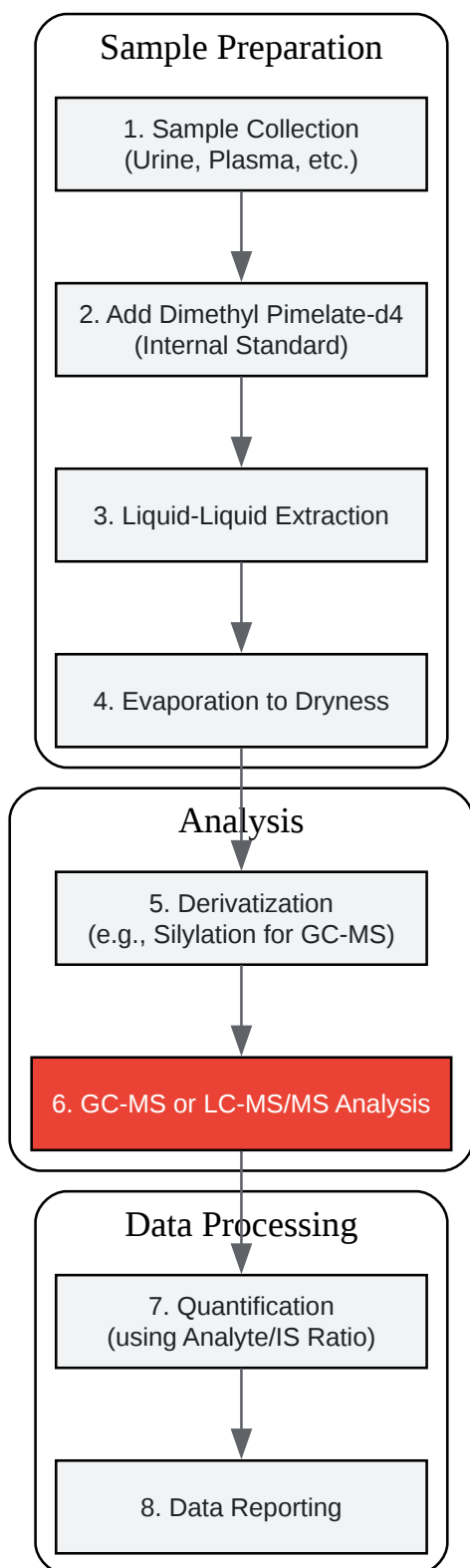


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Biotin synthesis pathway from pimelic acid.

Experimental Workflow for Pimelic Acid Quantification

The diagram below outlines the general workflow for the quantitative analysis of pimelic acid in biological samples using a stable isotope dilution method with **Dimethyl pimelate-d4**.



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Workflow for pimelic acid quantification.

Conclusion

Dimethyl pimelate-d4 is a critical tool for the accurate and precise quantification of pimelic acid in metabolic research. The use of stable isotope dilution with GC-MS or LC-MS provides a robust methodology for studying the role of pimelic acid in health and disease. The protocols and information provided herein offer a solid foundation for researchers to develop and apply these powerful analytical techniques in their own studies.

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